

Application Notes and Protocols for H-Met-Lys-OH Solutions

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Compound of Interest

Compound Name: *H-Met-Lys-OH*

Cat. No.: *B1336571*

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This document provides a comprehensive guide to the dissolution and storage of **H-Met-Lys-OH** (Methionyl-lysine), a dipeptide with potential applications in various research and development fields. Adherence to these protocols will help ensure the integrity and stability of the peptide for reliable experimental outcomes.

Physicochemical Properties and Solubility

H-Met-Lys-OH is a dipeptide composed of a hydrophobic amino acid, Methionine (Met), and a basic amino acid, Lysine (Lys). The presence of the lysine residue, with its primary amine side chain ($\text{pK}_a \approx 10.5$), and the N-terminal amine group confers a net positive charge to the molecule at neutral pH, classifying it as a basic peptide. This property is the primary determinant for its solubility characteristics.

Due to the methionine residue, this peptide is susceptible to oxidation.^{[1][2]} The thioether group in methionine can be oxidized to methionine sulfoxide and further to methionine sulfone, which can alter the peptide's biological activity.^[1] Therefore, special precautions should be taken during its handling and storage.

Table 1: Summary of Solubility and Stability Data for Basic and Methionine-Containing Peptides

Parameter	Guideline	Recommendations for H-Met-Lys-OH
Form	Lyophilized powder	Store in a desiccated environment at -20°C or -80°C. [3]
Primary Solvent	Sterile, purified water	Attempt dissolution in sterile water first.
Secondary Solvent (if needed)	Dilute acidic solutions (e.g., 1-10% acetic acid)	If insoluble in water, use a small amount of 1% acetic acid to dissolve, then dilute with water. [4][5]
Organic Co-solvents (for highly hydrophobic peptides)	DMSO, DMF, Acetonitrile	Avoid DMSO due to the risk of oxidizing the methionine residue. [6] If absolutely necessary, use high-purity, anhydrous DMSO in minimal amounts.
Stock Solution Storage	Aliquot and store at -20°C or -80°C.	Prepare single-use aliquots to avoid repeated freeze-thaw cycles. [4]
Short-term Solution Stability (2-8°C)	Generally stable for a few days to a week.	For basic peptides, stability can range from 2-8 weeks at 2-8°C. [7] However, due to the methionine, shorter durations are recommended.
Long-term Solution Stability (-20°C)	Can be stable for several months.	Store frozen for up to several months. For longer-term storage, -80°C is preferable. [3][7]
Precautions for Methionine	Use oxygen-free solvents; avoid strong oxidizing agents.	Dissolve in degassed water or buffer. Blanket the vial with an inert gas (argon or nitrogen)

before sealing for storage.[6]

[8]

Experimental Protocols

Protocol for Dissolving H-Met-Lys-OH

This protocol is designed for dissolving lyophilized **H-Met-Lys-OH** powder. It is recommended to test the solubility of a small amount of the peptide first before dissolving the entire batch.

Materials:

- Lyophilized **H-Met-Lys-OH**
- Sterile, purified water (degassed)
- 1% Acetic Acid solution (sterile)
- Sterile, polypropylene microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibration: Before opening, allow the vial of lyophilized **H-Met-Lys-OH** to warm to room temperature in a desiccator. This prevents condensation from forming on the peptide powder.
- Initial Dissolution Attempt (Water):
 - Add the appropriate volume of sterile, degassed water to the vial to achieve the desired stock concentration.
 - Gently vortex the vial to mix.
 - Visually inspect the solution for any undissolved particles. If the solution is clear, the peptide is soluble in water. Proceed to step 5.

- Secondary Dissolution (Acidic Solution):
 - If the peptide does not fully dissolve in water, add a small volume of 1% acetic acid dropwise while vortexing. Use the minimum amount necessary to achieve a clear solution.
 - Once the peptide is dissolved, you can dilute the solution with sterile, degassed water to the final desired concentration.
- Sonication (Optional): If aggregation is suspected, briefly sonicate the solution in a water bath sonicator. Avoid excessive heating.
- Final Preparation: Once the peptide is completely dissolved, the stock solution is ready for use or for aliquoting and storage.

Protocol for Storing H-Met-Lys-OH Solutions

Proper storage is critical to maintain the stability and biological activity of **H-Met-Lys-OH**.

Materials:

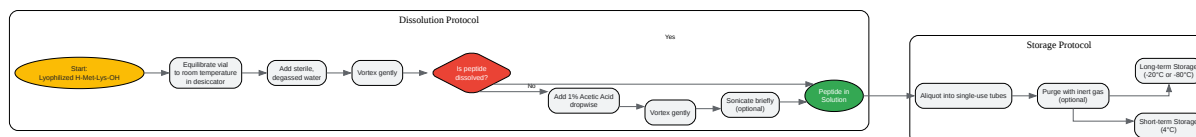
- Prepared **H-Met-Lys-OH** stock solution
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Inert gas (Argon or Nitrogen) - Optional but recommended

Procedure:

- Aliquoting: Dispense the **H-Met-Lys-OH** stock solution into single-use aliquots in sterile microcentrifuge tubes. The volume of each aliquot should be appropriate for a single experiment to avoid multiple freeze-thaw cycles.
- Inert Gas Purge (Optional): To minimize oxidation of the methionine residue, gently flush the headspace of each aliquot tube with an inert gas like argon or nitrogen before capping.
- Short-Term Storage: For use within a few days, aliquots can be stored at 4°C.

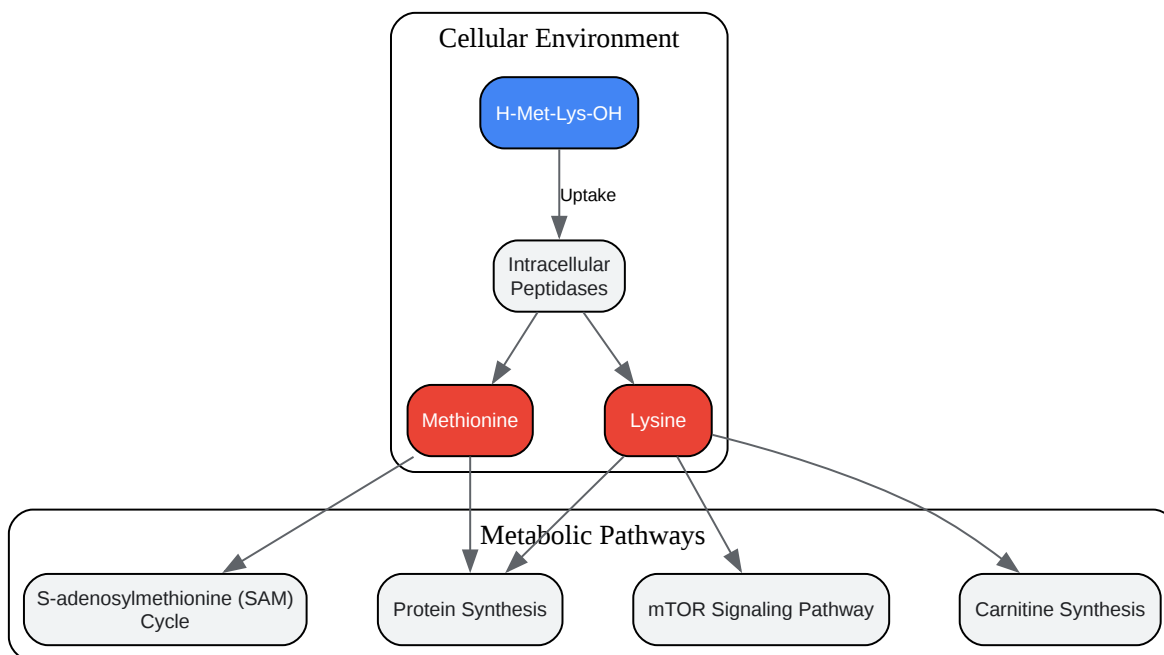
- Long-Term Storage: For storage longer than a few days, store the aliquots at -20°C or, for extended periods, at -80°C.[3][7]

Diagrams



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Caption: Experimental workflow for dissolving and storing **H-Met-Lys-OH** solutions.



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Caption: Potential metabolic fate of **H-Met-Lys-OH** following cellular uptake.

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